Comprehensive Solubility Profiling of 3-[(3-Fluorophenoxy)methyl]benzoic Acid

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Compound of Interest

Compound Name:	*3-[(3-Fluorophenoxy)methyl]benzoic acid*
CAS No.:	*1019462-57-7*
Cat. No.:	*B1517088*

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Executive Summary & Chemical Architecture

3-[(3-Fluorophenoxy)methyl]benzoic acid is a critical pharmacophore often utilized as an intermediate in the synthesis of Hypoxia-Inducible Factor Prolyl Hydroxylase (HIF-PH) inhibitors and other heterocyclic APIs. Its structure combines a polar, ionizable benzoic acid "head" with a lipophilic (3-fluorophenoxy)methyl "tail."

Understanding the solubility profile of this compound is not merely about finding a solvent; it requires navigating the tension between its hydrophobic aromatic ether linkage and its pH-sensitive carboxylate group. This guide provides modeled physicochemical data, solvent compatibility tables, and validated experimental protocols for researchers handling this compound.

Structural Dissection & Physicochemical Predictions

Before initiating wet-lab experiments, we must establish the theoretical baseline. The molecule behaves as a lipophilic weak acid.

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Property	Value (Predicted/Typical)	Mechanistic Insight
Molecular Formula	$C_{14}H_{11}FO_3$	MW: 246.23 g/mol
pKa (Acidic)	3.9 – 4.2	The benzoic acid moiety dictates ionization. Below pH 4, the molecule is neutral and poorly soluble in water.
LogP (Octanol/Water)	3.4 – 3.8	The fluorophenoxy group significantly increases lipophilicity compared to benzoic acid (LogP ~1.9).
LogD (pH 7.4)	~0.5 – 1.0	At physiological pH, ionization improves aqueous distribution, but the lipophilic tail prevents full hydrophilicity.
Polar Surface Area (PSA)	~46 $Å^2$	Suggests good membrane permeability but limited hydrogen bonding with water.

Solubility Data Profile

Aqueous Solubility (pH Dependent)

The solubility of **3-[(3-Fluorophenoxy)methyl]benzoic acid** is strictly pH-dependent. The following data represents the thermodynamic equilibrium solubility at 25°C.

- Low pH (1.2 - 3.0): The compound exists in its protonated, neutral form. Solubility is limited by the crystal lattice energy and the hydrophobic effect of the fluorophenoxy tail.
- High pH (> 6.0): Deprotonation yields the benzoate anion, drastically increasing solvation via ion-dipole interactions.

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Medium	pH	Solubility State	Estimated Solubility (mg/mL)
0.1N HCl	1.2	Neutral	< 0.01 (Very Poor)
Acetate Buffer	4.5	Mixed (50% Ionized)	0.05 – 0.15
Phosphate Buffer	7.4	Ionized (Anionic)	> 1.0 (Moderate to High)
Water (Unbuffered)	~5.5	Variable	~0.1 – 0.3

Organic Solvent Compatibility (Stock Preparation)

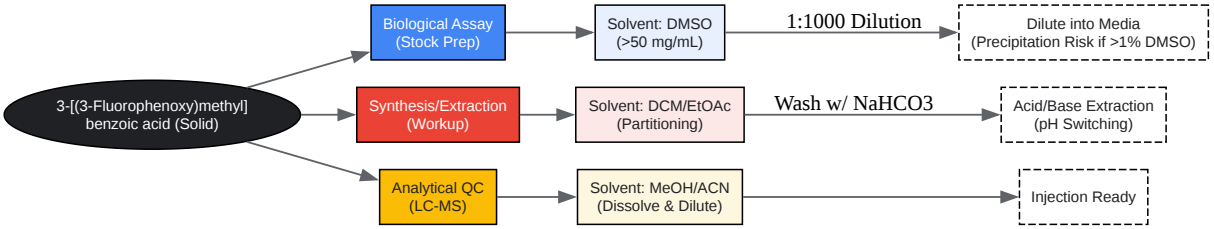
For preparing stock solutions (typically 10mM or 100mM) for in vitro assays, aprotic polar solvents are required to disrupt the crystal lattice.

Solvent	Solubility Rating	Application Notes
DMSO	Excellent (> 50 mg/mL)	Preferred for biological assay stocks. Cryopreservation stable.
Methanol	High (> 30 mg/mL)	Ideal for LC-MS standard preparation.
Ethanol	High (> 25 mg/mL)	Suitable for formulation studies; avoid for cellular assays due to toxicity.
Acetonitrile	Good (> 15 mg/mL)	Use for HPLC mobile phase preparation.
Dichloromethane	Moderate	Good for extraction/synthesis workup, not for biological stocks.

Mechanistic Visualization: The Solvation Pathway

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The following diagram illustrates the decision matrix for solubilizing this compound based on the intended application (Synthesis vs. Biological Assay).



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Figure 1: Solvation workflow decision tree based on downstream application requirements.

Validated Experimental Protocols

As a senior scientist, I recommend validating the solubility of your specific batch, as trace impurities (e.g., residual inorganic salts from synthesis) can alter dissolution kinetics.

Protocol A: Thermodynamic Solubility (Shake-Flask Method)

The Gold Standard for equilibrium data.

- Preparation: Weigh 5.0 mg of solid compound into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of the target buffer (e.g., PBS pH 7.4).
- Equilibration: Cap tightly. Shake at 300 RPM at 25°C for 24 hours.
  - Why 24h? Lipophilic acids often have slow wetting properties; shorter times may yield false negatives (kinetic solubility).
- Separation: Centrifuge at 10,000 x g for 10 minutes to pellet undissolved solid.

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- Quantification: Remove supernatant, dilute 10x with Methanol (to ensure the solute doesn't crash out during analysis), and inject into HPLC-UV (Detection @ 254 nm).
- Calculation: Compare peak area against a standard curve prepared in DMSO.

Protocol B: Kinetic Solubility (High-Throughput)

Best for screening multiple analogs rapidly.

- Stock: Prepare a 10 mM stock solution in DMSO.
- Spike: Add 5 µL of stock to 195 µL of PBS (pH 7.4) in a 96-well plate (Final conc: 250 µM, 2.5% DMSO).
- Incubate: Shake for 2 hours at room temperature.
- Read: Measure turbidity via Absorbance at 620 nm (nephelometry).
  - Interpretation: High absorbance = precipitation = solubility limit exceeded.

Critical Application Notes

The "Crash-Out" Phenomenon

When diluting a DMSO stock of **3-[(3-Fluorophenoxy)methyl]benzoic acid** into aqueous cell culture media, you risk precipitation if the final concentration exceeds the aqueous solubility limit (~100 µM in neutral media).

- Mitigation: Always vortex media immediately upon addition of the DMSO stock. Keep final DMSO concentration < 0.5% to prevent solvent toxicity from confounding results.

pH Switching for Purification

Leverage the pKa (~4.0) for purification:

- Dissolve crude solid in Ethyl Acetate.[1]
- Wash with 5% $NaHCO_3$ (pH ~8). The compound will deprotonate and move to the aqueous layer.

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- Separate layers.[1] Discard organic layer (removes non-acidic impurities).
- Acidify the aqueous layer with HCl to pH 2. The compound will re-protonate and precipitate or can be extracted back into fresh Ethyl Acetate.

References

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Sources

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